

troubleshooting unexpected phenotypes with (+)-ITD-1

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Compound of Interest

Compound Name: (+)-ITD-1

Cat. No.: B13727128

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting information for experiments involving **(+)-ITD-1**, a selective inhibitor of Transforming Growth Factor-beta (TGF- β) signaling.

Frequently Asked Questions (FAQs)

Q1: What is the precise mechanism of action for **(+)-ITD-1**?

A1: **(+)-ITD-1** is a selective inhibitor of the TGF- β signaling pathway. Unlike inhibitors that target the kinase activity of the TGF- β receptors, **(+)-ITD-1** uniquely induces the proteasomal degradation of the TGF- β type II receptor (TGFB β 2). This action prevents the phosphorylation of downstream effector proteins SMAD2 and SMAD3 (SMAD2/3), effectively blocking the signaling cascade.

Q2: What is the primary application of **(+)-ITD-1**?

A2: The primary application of **(+)-ITD-1** is to promote the differentiation of embryonic stem cells (ESCs) and induced pluripotent stem cells (iPSCs) into cardiomyocytes. It is typically applied during a specific window of differentiation (e.g., days 3-5) to inhibit mesoderm formation and selectively enhance the cardiomyocyte lineage.

Q3: How should I prepare and store **(+)-ITD-1** stock solutions?

A3: Proper handling is critical for consistent results. Due to its hydrophobicity, **(+)-ITD-1** is insoluble in water but soluble in DMSO and ethanol.

- **Preparation:** To prepare a stock solution, dissolve **(+)-ITD-1** powder in fresh, anhydrous DMSO. For example, a 10 mM stock is commonly used.
- **Storage:** Store the solid powder at -20°C for long-term stability (up to 3 years). DMSO stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C for up to one month or -80°C for up to one year.
- **Usage:** It is highly recommended to prepare fresh dilutions in your aqueous cell culture medium for each experiment, as the compound has limited stability in aqueous solutions. Ensure the final DMSO concentration in the culture medium is non-toxic, typically below 0.5%.

Chemical and Pharmacological Properties of **(+)-ITD-1**

Property	Value	Source(s)
Molecular Weight	415.52 g/mol	
Formula	C ₂₇ H ₂₉ NO ₃	
IC ₅₀ (TGF-β Signaling)	~0.46 - 0.85 μM	
Recommended Assay Range	0.1 μM to 10 μM	
Solubility (DMSO)	≥ 20 mM (~8.	

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